

Essential Safety and Handling Guidance for CP 122721

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Compound of Interest

Compound Name: CP 122721

Cat. No.: B1669467

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Disclaimer: A specific Safety Data Sheet (SDS) for **CP 122721** is not publicly available. This guidance is based on best practices for handling potent, bioactive research compounds and information regarding the pharmacological class of neurokinin-1 (NK1) receptor antagonists. A thorough risk assessment should be conducted by researchers prior to handling this compound.

CP 122721 is a high-affinity, non-peptide antagonist of the neurokinin NK1 receptor, exhibiting anxiolytic and antidepressant-like effects.[1][2] As a potent, biologically active molecule, careful handling is imperative to minimize exposure and ensure laboratory safety.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is crucial when handling potent compounds like **CP 122721**, especially when dealing with the powdered form which has a high risk of aerosolization.

Activity	Recommended PPE	Rationale
Weighing and Dispensing (Powder)	- Full-face powered air-purifying respirator (PAPR) or a properly fitted N95 respirator. - Disposable solid-front lab coat with tight-fitting cuffs. - Double nitrile gloves. - Safety glasses or goggles (if not using a full-face respirator).	High risk of aerosolization and inhalation of the potent powder. Full respiratory protection and double gloving provide essential barriers against exposure.
Solution Preparation	- Chemical fume hood. - Lab coat. - Safety glasses with side shields. - Single pair of nitrile gloves.	Reduced risk of aerosolization compared to handling powder, but potential for splashes and skin contact remains. Engineering controls like a fume hood are primary.
General Laboratory Operations	- Lab coat. - Safety glasses. - Nitrile gloves.	Standard laboratory practice to protect against incidental contact.

Operational Plan: Step-by-Step Handling Protocol

A systematic approach is essential for safely handling **CP 122721** from receipt to disposal.

1. Compound Reception and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Log the compound into the laboratory's chemical inventory.
- Store at -20°C as recommended.[\[1\]](#)

2. Preparation for Handling:

- Designate a specific area for handling **CP 122721**, preferably within a chemical fume hood or a glove box, especially for weighing the solid form.

- Ensure all necessary PPE is available and in good condition.
- Prepare all necessary equipment (e.g., spatulas, weigh boats, vials, solvents) within the designated handling area to minimize movement of the compound.

3. Weighing and Solution Preparation:

- Solid Form:
 - Don the appropriate PPE for handling potent powders.
 - Carefully open the container inside a certified chemical fume hood or glove box.
 - Use a dedicated, clean spatula to weigh the desired amount of **CP 122721** onto a weigh boat.
 - Close the primary container tightly.
- Solution Preparation:
 - Add the solvent to the vessel containing the weighed compound. **CP 122721** is soluble to 100 mM in water and DMSO.[\[1\]](#)
 - Gently swirl or vortex to dissolve. Avoid sonication which may create aerosols.
 - Clearly label the solution with the compound name, concentration, solvent, and date of preparation.

4. Experimental Use:

- When using the prepared solution, continue to wear standard laboratory PPE (lab coat, gloves, safety glasses).
- Handle all solutions containing **CP 122721** within a fume hood if there is a risk of aerosol generation.

5. Decontamination:

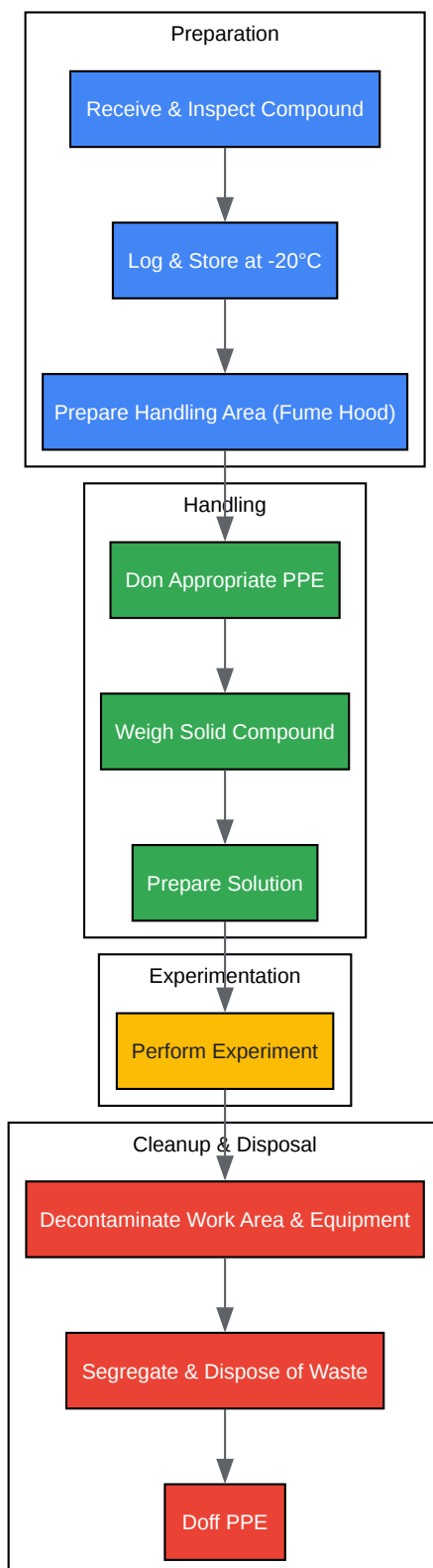
- Wipe down the work area (fume hood, benchtop) with an appropriate cleaning agent after handling is complete.
- Decontaminate all non-disposable equipment that came into contact with **CP 122721**.

Disposal Plan

Proper disposal of **CP 122721** and contaminated materials is critical to prevent environmental contamination and accidental exposure.

Waste Stream	Disposal Procedure
Unused CP 122721 (Solid or Solution)	- Dispose of as hazardous chemical waste through your institution's environmental health and safety (EHS) office. - Do not pour down the drain. - Ensure the waste container is clearly labeled with the chemical name.
Contaminated Labware (e.g., pipette tips, vials, tubes)	- Collect in a designated, puncture-resistant container lined with a plastic bag. - Label as "Hazardous Waste" with the name of the compound. - Dispose of through your institution's EHS office.
Contaminated PPE (e.g., gloves, disposable lab coat)	- Carefully doff PPE to avoid self-contamination. - Place in a sealed bag labeled as hazardous waste. - Dispose of through your institution's EHS office.

Experimental Workflow for Handling Potent Compounds



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Caption: Workflow for Safe Handling of **CP 122721**.

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References

- 1. rndsystems.com [rndsystems.com]
- 2. Characterization of CP-122,721; a nonpeptide antagonist of the neurokinin NK1 receptor - PubMed [pubmed.ncbi.nlm.nih.gov]
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